

# Beryllium fluoride CAS number and chemical identifiers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Beryllium fluoride*

Cat. No.: *B1221369*

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## An In-depth Technical Guide to Beryllium Fluoride

This guide provides a comprehensive overview of **beryllium fluoride** ( $\text{BeF}_2$ ), focusing on its chemical identifiers, physicochemical properties, synthesis, applications, and safety protocols. The information is intended for researchers, scientists, and professionals in drug development and other scientific fields.

### Chemical Identifiers

**Beryllium fluoride** is an inorganic compound with the formula  $\text{BeF}_2$ .<sup>[1]</sup> It is a key precursor in the production of beryllium metal.<sup>[1][2][3]</sup> Below is a summary of its primary chemical identifiers.

Identifier Type	Value
CAS Number	7787-49-7[1][3][4][5][6][7]
PubChem CID	24589[1][2]
EC Number	232-118-5[7]
UNII	499FU9DQ5C[1]
ChemSpider	22992[1]
ChEBI	CHEBI:49499[1]
RTECS Number	DS2800000[1]
InChI	InChI=1S/Be.2FH/h;2*1H/q+2;;/p-2[1][5]
SMILES	F[Be]F[1][5]

## Physicochemical Properties

**Beryllium fluoride** is a white, glassy, and odorless solid that is highly soluble in water.[1][2] Its structure in a solid state resembles that of quartz, with tetrahedral Be<sup>2+</sup> centers.[1][2] In the gaseous state, it adopts a linear structure.[1][2][3]

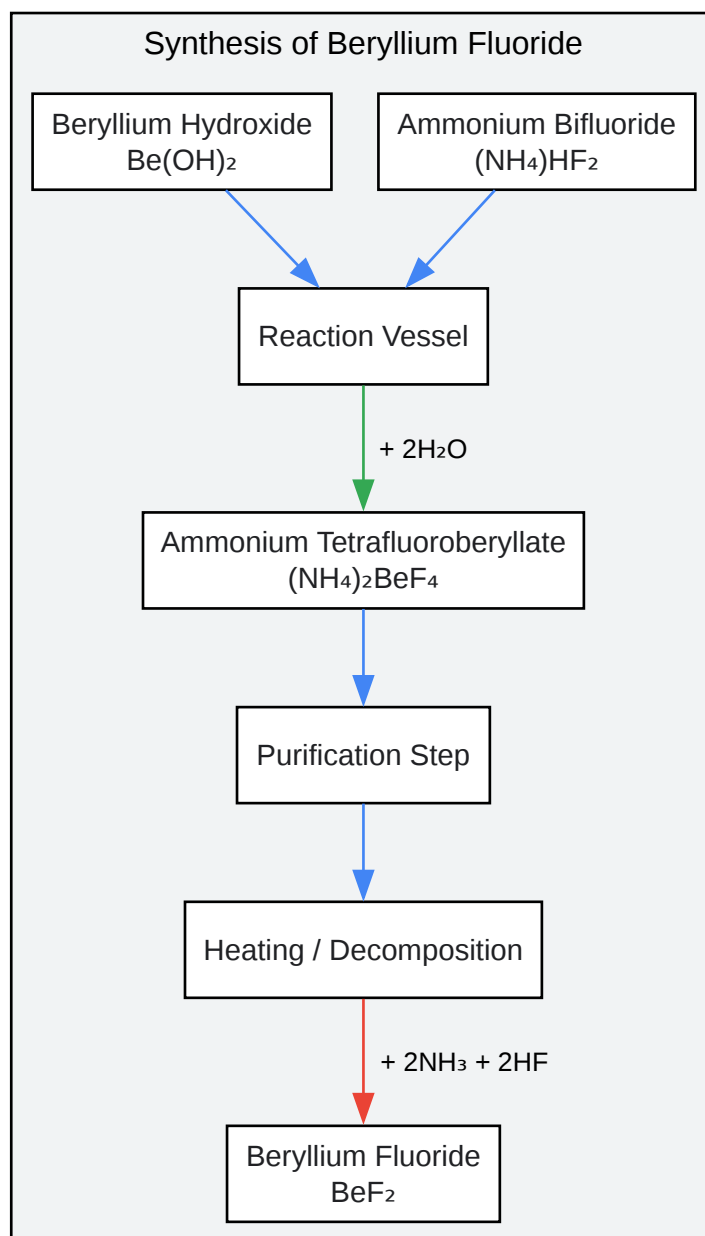
Property	Value
Molecular Formula	BeF <sub>2</sub> [1][3][6]
Molar Mass	47.01 g/mol [1][5][6]
Appearance	Colorless, glassy lumps or white powder[1][7]
Density	1.986 g/cm <sup>3</sup> [1][5]
Melting Point	554 °C (1,029 °F; 827 K)[1]
Boiling Point	1,169 °C (2,136 °F; 1,442 K)[1]
Solubility in Water	Very soluble[1][3]
Solubility in Ethanol	Sparingly soluble[1]
Crystal Structure	Trigonal, α-quartz[1]

## Synthesis Protocol

The primary industrial method for producing **beryllium fluoride** involves the thermal decomposition of ammonium tetrafluoroberyllate ((NH<sub>4</sub>)<sub>2</sub>BeF<sub>4</sub>).[1][4]

### Experimental Protocol:

- Reaction of Beryllium Hydroxide: Impure beryllium hydroxide (Be(OH)<sub>2</sub>), obtained from processing beryllium ores, is reacted with ammonium bifluoride ((NH<sub>4</sub>)HF<sub>2</sub>) to produce ammonium tetrafluoroberyllate ((NH<sub>4</sub>)<sub>2</sub>BeF<sub>4</sub>) and water.[1][2][8]
  - Reaction:  $\text{Be(OH)}_2 + 2 (\text{NH}_4)\text{HF}_2 \rightarrow (\text{NH}_4)_2\text{BeF}_4 + 2 \text{H}_2\text{O}$ [1]
- Purification: The resulting ammonium tetrafluoroberyllate is a robust ion, which allows for purification by precipitating various impurities as their hydroxides.[1]
- Thermal Decomposition: The purified ammonium tetrafluoroberyllate is then heated to induce thermal decomposition, yielding the final product, **beryllium fluoride** (BeF<sub>2</sub>), along with ammonia (NH<sub>3</sub>) and hydrogen fluoride (HF) as byproducts.[1]
  - Reaction:  $(\text{NH}_4)_2\text{BeF}_4 \rightarrow 2 \text{NH}_3 + 2 \text{HF} + \text{BeF}_2$ [1]



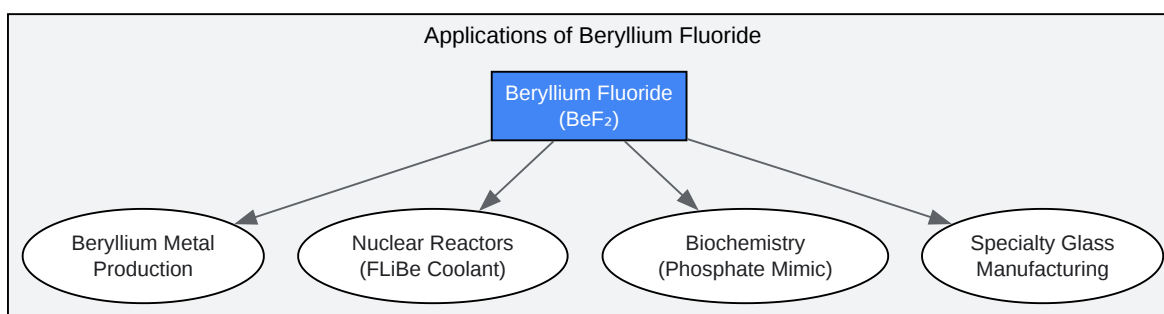
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Workflow for the synthesis of **Beryllium Fluoride**.

## Applications

**Beryllium fluoride** has several niche but important applications across various scientific and industrial fields.

- Production of Beryllium Metal: It is the principal precursor for manufacturing beryllium metal. [1][2][3] The metal is obtained through the reduction of  $\text{BeF}_2$  with magnesium at 1300 °C. [1][3]
  - Reaction:  $\text{BeF}_2 + \text{Mg} \rightarrow \text{Be} + \text{MgF}_2$  [1][3]
- Nuclear Reactors:  $\text{BeF}_2$  is a key component of the fluoride salt mixture FLiBe ( $\text{LiF}/\text{BeF}_2$ ), used as a solvent and coolant in liquid-fluoride nuclear reactors. [1] These mixtures have low melting points and excellent neutronic properties. [1]
- Biochemistry and Protein Crystallography: In biochemistry, **beryllium fluoride** is used as a mimic of phosphate. [1][2][3] The complex it forms with adenosine diphosphate (ADP) binds to ATP sites, inhibiting protein action and allowing for the crystallization of proteins in their bound state. [1][3]
- Glass Manufacturing: It is used in the production of specialty glasses and fluoroberyllate glass, which has the lowest refractive index for a solid at room temperature. [1][2]



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*Key applications of **Beryllium Fluoride**.*

## Safety and Handling

Beryllium compounds are highly toxic and carcinogenic. [1][3][9] **Beryllium fluoride** is very soluble in water, allowing it to be easily absorbed by the body. [3]

- Toxicity: The LD<sub>50</sub> in mice is approximately 100 mg/kg by ingestion and 1.8 mg/kg by intravenous injection.[1][3] Inhalation can cause severe irritation to the respiratory tract and may lead to pneumonitis.[2] Chronic exposure can result in berylliosis, a chronic beryllium disease characterized by the formation of granulomas and fibrosis in the lungs.[2]
- Personal Protective Equipment (PPE): When handling **beryllium fluoride**, appropriate PPE is mandatory. This includes chemical safety goggles, protective gloves, and clothing to prevent skin exposure.[9][10] A NIOSH-approved respirator is necessary when ventilation is inadequate.[10]
- Handling Procedures: Use with adequate general or local explosion-proof ventilation.[10] A regulated, marked area should be established for handling and storage.[9] Avoid contact with skin and eyes, and do not ingest or inhale the substance.[10] Wash hands thoroughly after handling.[9][10]
- Storage: Store in a locked poison room.[10] Keep containers tightly closed in a dry, well-ventilated place.[11]
- First Aid:
  - Inhalation: Move the victim to fresh air immediately. If not breathing, provide artificial respiration. Seek immediate medical attention.[10]
  - Skin Contact: Immediately wash or shower to remove the chemical.[9] Remove contaminated clothing and wash before reuse.[10]
  - Eye Contact: Rinse immediately with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[11]
  - Ingestion: If the victim is conscious, give 2-4 cupfuls of milk or water. Do not induce vomiting. Seek immediate medical attention.[11]

## Conclusion

**Beryllium fluoride** is a critical inorganic compound with significant applications in metallurgy, nuclear technology, and biochemical research. Its unique properties, such as its role as a precursor to beryllium metal and its ability to mimic phosphate, make it invaluable in these

fields. However, its extreme toxicity necessitates strict adherence to safety and handling protocols to mitigate the severe health risks associated with exposure.

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- To cite this document: BenchChem. [Beryllium fluoride CAS number and chemical identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1221369#beryllium-fluoride-cas-number-and-chemical-identifiers]

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